

# Methyl pyrrolidine-3-carboxylate hydrochloride molecular weight and formula

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## Compound of Interest

Compound Name: **Methyl pyrrolidine-3-carboxylate hydrochloride**

Cat. No.: **B176232**

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## Technical Guide: Methyl Pyrrolidine-3-Carboxylate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methyl pyrrolidine-3-carboxylate hydrochloride**, a versatile building block in pharmaceutical and chemical synthesis. This document outlines its chemical properties, a detailed synthesis protocol, and its application in the development of kinase inhibitors targeting the ERK1/2 signaling pathway.

## Core Compound Data

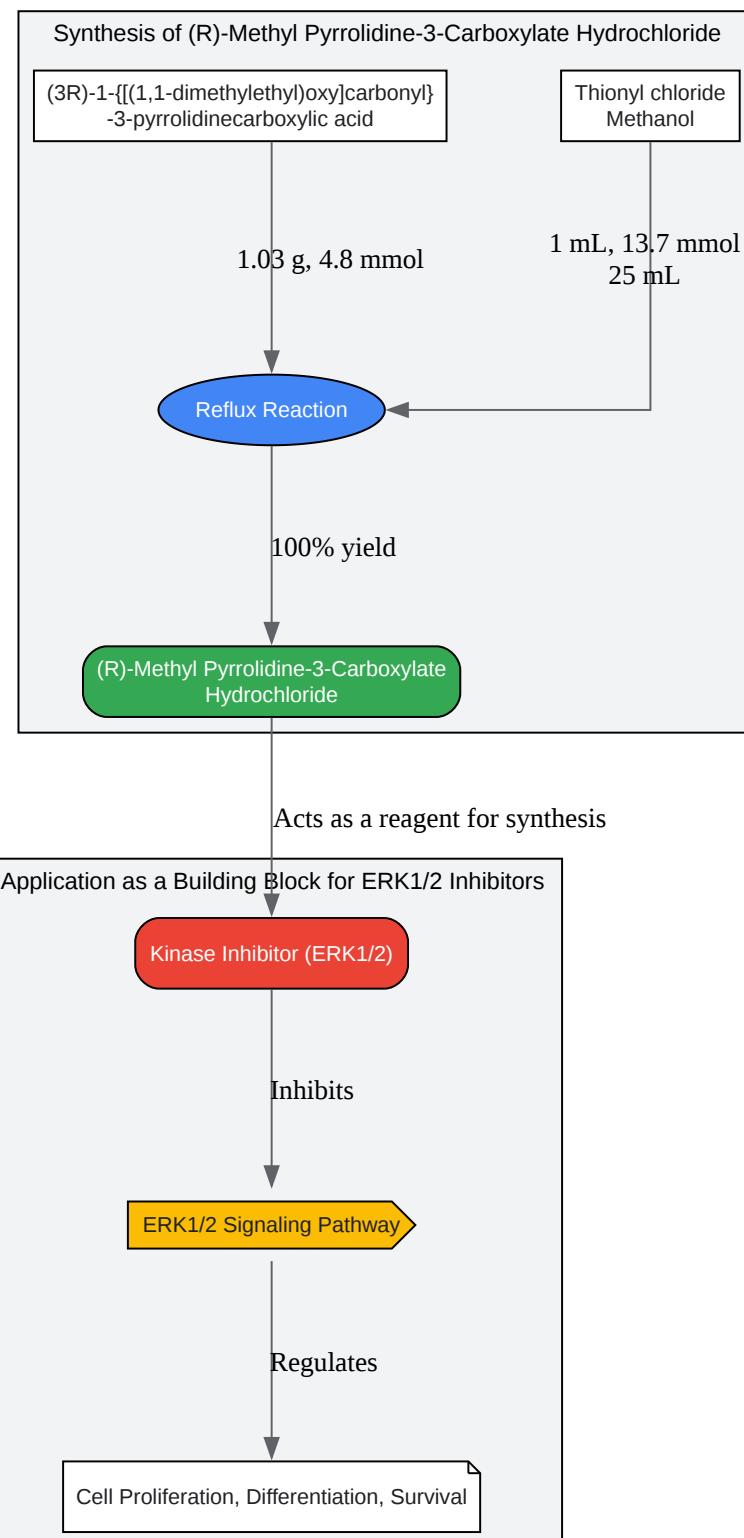
**Methyl pyrrolidine-3-carboxylate hydrochloride** is a pyrrolidine derivative widely utilized as an intermediate in the synthesis of various pharmaceutical compounds.<sup>[1]</sup> Its chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>2</sub> ·HCl	<a href="#">[2]</a> <a href="#">[3]</a>
C <sub>6</sub> H <sub>12</sub> CINO <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	
Molecular Weight	165.61 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
165.62 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	
Appearance	Cream crystalline powder to oil	<a href="#">[7]</a>
CAS Number	198959-37-4	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Synthesis and Application Workflow

The following diagram illustrates the synthetic pathway to **(R)-Methyl Pyrrolidine-3-Carboxylate Hydrochloride** and its subsequent application as a key intermediate in the synthesis of kinase inhibitors that target the ERK1/2 signaling pathway.

## Workflow: Synthesis and Application in Kinase Inhibitor Development

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Caption: Synthesis workflow and application in targeting the ERK1/2 pathway.

## Experimental Protocols

### Synthesis of (R)-Methyl Pyrrolidine-3-Carboxylate Hydrochloride

This protocol details the synthesis of the (R)-enantiomer of **methyl pyrrolidine-3-carboxylate hydrochloride** from (3R)-1-{[(1,1-dimethylethyl)oxy]carbonyl}-3-pyrrolidinecarboxylic acid.

#### Materials:

- (3R)-1-{[(1,1-dimethylethyl)oxy]carbonyl}-3-pyrrolidinecarboxylic acid (1.03 g, 4.8 mmol)
- Methanol (25 mL)
- Thionyl chloride (1 mL, 13.7 mmol)
- Dichloromethane
- Nitrogen atmosphere

#### Procedure:

- To a stirred solution of (3R)-1-{[(1,1-dimethylethyl)oxy]carbonyl}-3-pyrrolidinecarboxylic acid in methanol, add thionyl chloride dropwise at room temperature under a nitrogen atmosphere.
- Heat the reaction mixture to reflux for 2 hours.
- Cool the mixture to room temperature.
- Concentrate the reaction mixture.
- Dissolve the crude product in dichloromethane.
- Further concentrate the solution to yield methyl (3R)-3-pyrrolidine carboxylic acid hydrochloride as an off-white solid (0.792 g, 100% yield).

Characterization: The product can be characterized by  $^1\text{H}$  NMR spectroscopy.

- $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ):  $\delta$  9.93 (m, 2H), 3.74 (s, 3H), 3.58 (br s, 2H), 3.42 (br s, 2H), 3.26 (m, 1H), 2.36-2.25 (m, 2H).

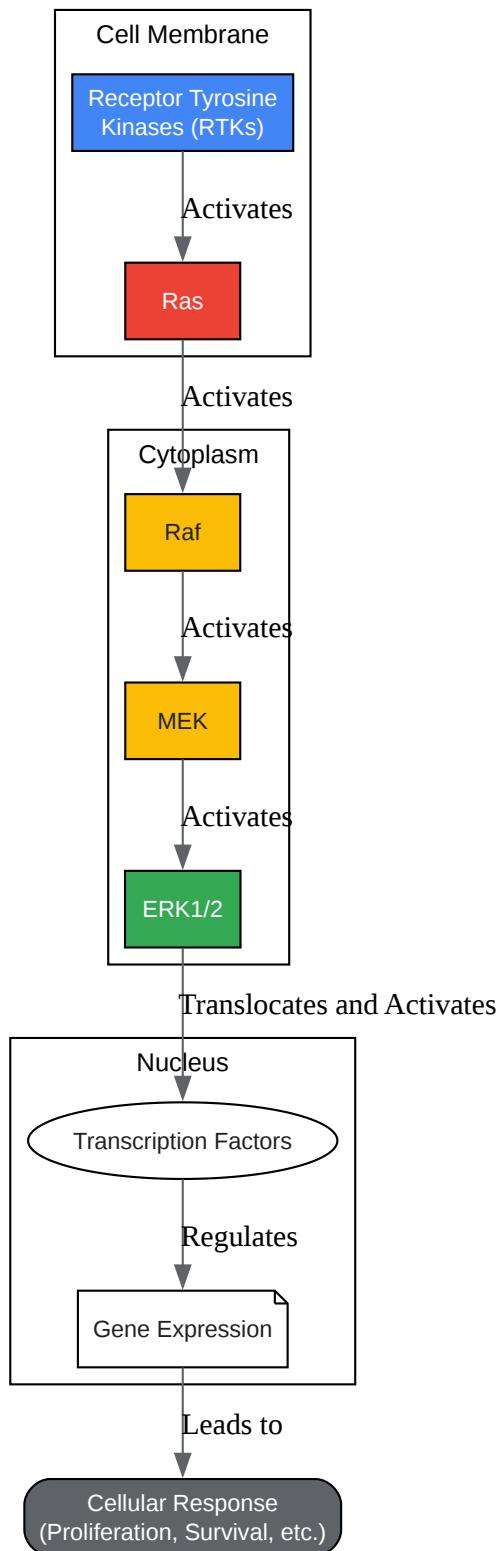
## Role in Targeting the ERK1/2 Signaling Pathway

The extracellular signal-regulated kinase (ERK) 1/2 signaling pathway is a crucial cascade that governs a multitude of cellular processes, including proliferation, differentiation, and survival.<sup>[7]</sup> Dysregulation of the ERK1/2 pathway is a common feature in various cancers.<sup>[2]</sup> **(R)-Methyl pyrrolidine-3-carboxylate hydrochloride** serves as a valuable reagent in the synthesis of kinase inhibitors designed to target components of the ERK1/2 pathway.<sup>[8]</sup>

The general mechanism of the ERK1/2 pathway involves a cascade of protein kinases: Ras activates Raf, which in turn activates MEK (MAP2K), leading to the activation of ERK1/2 (MAPK1/2).<sup>[2]</sup> Activated ERK1/2 then phosphorylates a variety of downstream substrates, including transcription factors, which regulate gene expression and control cellular outcomes. By utilizing **(R)-methyl pyrrolidine-3-carboxylate hydrochloride** in the synthesis of specific inhibitors, researchers can develop therapeutic agents that modulate the activity of this critical signaling pathway.

The following diagram provides a simplified overview of the ERK1/2 signaling cascade.

## Simplified ERK1/2 Signaling Pathway

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Caption: Overview of the core components of the ERK1/2 signaling cascade.

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